

# Personal protective equipment for handling LRRK2-IN-13

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## Compound of Interest

Compound Name: LRRK2-IN-13

Cat. No.: B12367168

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## Essential Safety and Handling Guide for LRRK2-IN-13

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling potent compounds like **LRRK2-IN-13**, a potent inhibitor of Leucine-rich repeat kinase 2 (LRRK2) with an IC<sub>50</sub> of 0.57 nM.<sup>[1]</sup> Adherence to strict safety protocols minimizes exposure risk and ensures the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **LRRK2-IN-13**.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **LRRK2-IN-13** is not readily available, its nature as a potent kinase inhibitor necessitates handling it as a hazardous substance. Primary routes of exposure include inhalation of powder, skin contact, and accidental ingestion. Therefore, a comprehensive personal protective equipment (PPE) protocol is mandatory. The following table summarizes the required PPE for handling **LRRK2-IN-13**, based on guidelines for similar potent kinase inhibitors.<sup>[2][3][4]</sup>

PPE Component	Specification	Rationale
Hand Protection	Chemically resistant nitrile gloves, double-gloved.[2][3]	Provides a robust barrier against skin contact and absorption. Double-gloving offers an additional layer of protection.[2]
Eye Protection	Safety glasses with side shields or goggles.[2][3]	Protects eyes from splashes and aerosols.[2]
Body Protection	Disposable, low-permeability fabric lab coat or gown with long sleeves and tight-fitting cuffs.[2][3]	Protects skin and personal clothing from contamination.[2]
Respiratory Protection	A NIOSH-approved N-95 respirator or higher is recommended when handling the compound as a powder or when aerosols may be generated.[2][3]	Prevents inhalation of the compound, which can be a primary route of exposure.[2]

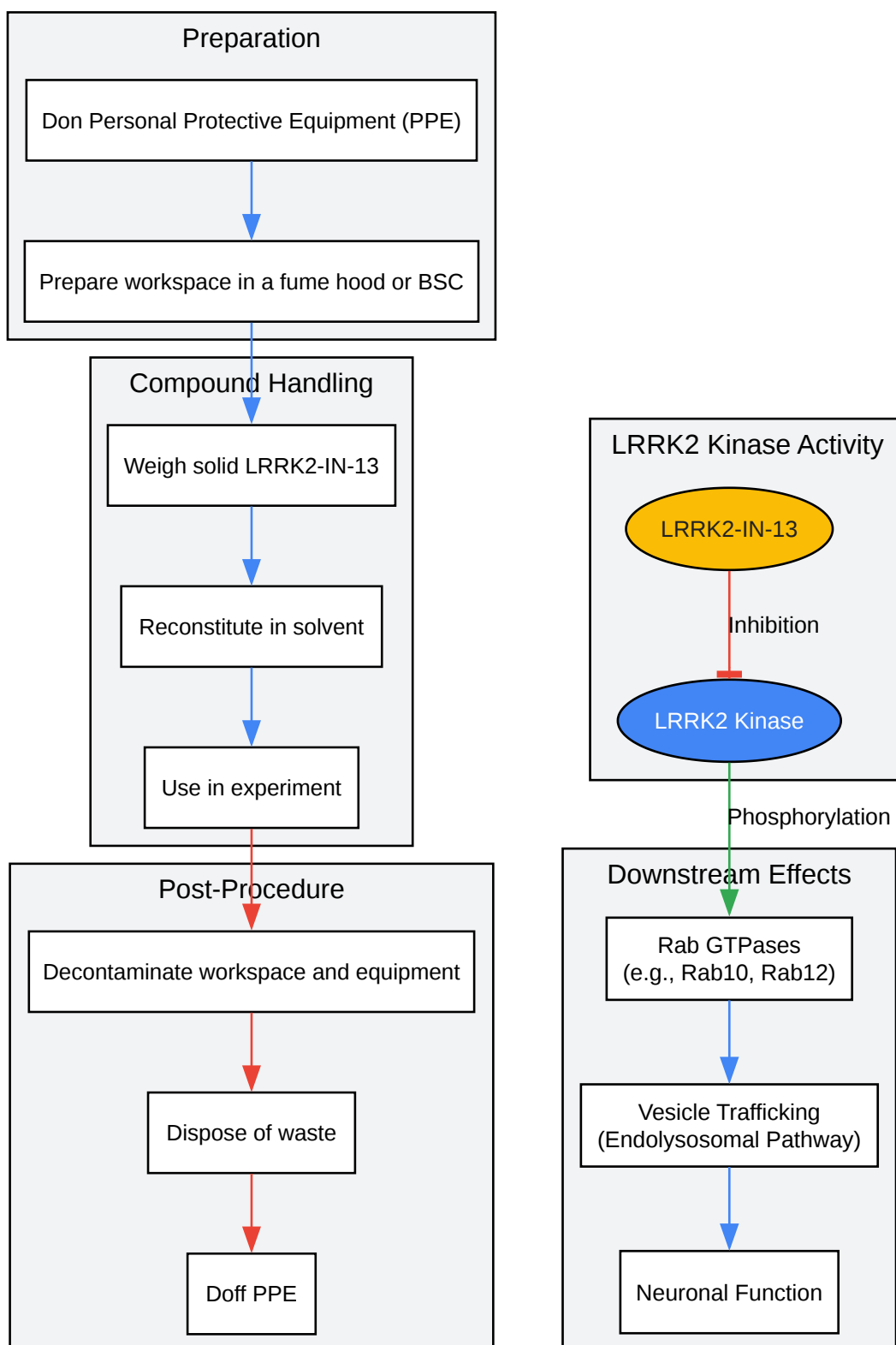
## Operational Plan: Safe Handling and Storage

All procedures involving **LRRK2-IN-13** should be conducted in a designated controlled area, such as a certified chemical fume hood or a Class II Biological Safety Cabinet (BSC), to minimize the risk of aerosolization and inhalation.[2][3]

### Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by covering the surface with absorbent, plastic-backed paper to contain potential spills.[3]
- **Weighing:** When weighing the solid form of the compound, do so within the containment of a fume hood or BSC. Use a tared weigh boat to minimize the dispersion of the powder.[2]

- Reconstitution: When preparing solutions, add the solvent to the solid compound slowly and carefully to prevent splashing.
- Labeling: Clearly label all containers with the compound name, concentration, date, and user's initials.[\[3\]](#)
- Decontamination: After completion of work, thoroughly decontaminate all surfaces and equipment with an appropriate cleaning solution.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination, typically starting with the outer gloves.[\[3\]](#)



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